

# Application Notes and Protocols for Animal Models of Bradykinin-Induced Edema

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Bradykinin**, a potent inflammatory mediator, plays a crucial role in the pathogenesis of edema by increasing vascular permeability. Animal models that recapitulate **bradykinin**-induced edema are indispensable tools for investigating the underlying mechanisms of inflammatory processes and for the preclinical evaluation of novel anti-inflammatory therapeutics. This document provides detailed application notes and protocols for the most commonly employed animal models of **bradykinin**-induced edema, focusing on rodent paw edema.

# Signaling Pathways of Bradykinin-Mediated Edema

**Bradykinin** exerts its effects through the activation of two main G protein-coupled receptors: the B1 receptor (B1R) and the B2 receptor (B2R). The B2R is constitutively expressed and mediates the acute effects of **bradykinin**, while the B1R is typically upregulated during inflammation and tissue injury, contributing to chronic inflammatory states.[1][2] Activation of these receptors on endothelial cells triggers a cascade of intracellular signaling events leading to vasodilation and increased vascular permeability, the hallmarks of edema.





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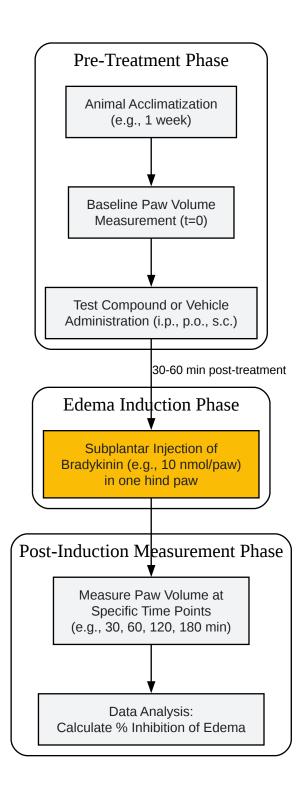
Caption: **Bradykinin** signaling pathway leading to edema.

# **Experimental Protocols**

The most widely used in vivo model is the rodent paw edema test, which is acute, highly reproducible, and allows for quantitative assessment of edema formation.

## **Experimental Workflow: Rodent Paw Edema Model**





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### References

- 1. A modular map of Bradykinin-mediated inflammatory signaling network PMC [pmc.ncbi.nlm.nih.gov]
- 2. Shocking effects of endothelial bradykinin B1 receptors PMC [pmc.ncbi.nlm.nih.gov]
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